

VER-155008: Technical Support Guide for Solubility and Stock Solution Preparation

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Compound of Interest

Compound Name: VER-155008

Cat. No.: B1683810

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This guide provides researchers, scientists, and drug development professionals with detailed information and troubleshooting for handling the Hsp70 inhibitor, **VER-155008**.

Frequently Asked Questions (FAQs)

Q1: In which solvents is **VER-155008** soluble?

A: **VER-155008** is highly soluble in organic solvents like Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).^[1] It is insoluble or only sparingly soluble in aqueous buffers, water, and ethanol.^{[1][2][3]}

Q2: What is the maximum concentration of **VER-155008** that can be achieved in DMSO?

A: The maximum reported solubility in DMSO varies across suppliers but can reach up to 100 mg/mL (179.7 mM).^{[3][4]} Other sources report solubilities of ≥ 27.8 mg/mL, approximately 30 mg/mL, and 55.64 mg/mL.^{[1][2][5]} It is recommended to consult the batch-specific data on your product's Certificate of Analysis.

Q3: How can I prepare a working solution of **VER-155008** in an aqueous buffer?

A: To prepare a solution in an aqueous buffer like PBS, you must first dissolve **VER-155008** in DMSO to create a concentrated stock solution.^[1] This stock can then be serially diluted with the aqueous buffer of choice to the desired final concentration. For example, a 1:9 dilution of a DMSO stock into PBS (pH 7.2) results in a solubility of approximately 0.1 mg/mL.^[1] The final

concentration of DMSO in your experiment should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced effects on cells.[\[2\]](#)

Q4: I am having trouble dissolving **VER-155008**. What should I do?

A: If you encounter solubility issues, follow these troubleshooting steps:

- Use High-Quality Solvent: Ensure you are using fresh, anhydrous (hygroscopic) DMSO, as absorbed moisture can significantly decrease solubility.[\[3\]](#)[\[4\]](#)
- Gentle Warming: Warm the solution gently at 37°C for about 10 minutes.[\[6\]](#)
- Sonication: Use an ultrasonic bath to agitate the solution, which can aid in dissolution.[\[2\]](#)[\[6\]](#)
- Inert Gas: For creating the initial stock solution, the solvent can be purged with an inert gas.[\[1\]](#)

Q5: How should I store stock solutions of **VER-155008**?

A: The solid, crystalline form of **VER-155008** should be stored desiccated at -20°C.[\[1\]](#)[\[2\]](#) Once dissolved in DMSO, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.[\[2\]](#)[\[4\]](#)

Q6: What is the stability of **VER-155008** in its solid form and in a stock solution?

A: The solid compound is stable for at least four years when stored properly at -20°C.[\[1\]](#) DMSO stock solutions are stable for up to one year at -20°C or two years at -80°C.[\[4\]](#) It is not recommended to store aqueous working solutions for more than one day due to potential degradation.[\[1\]](#)[\[2\]](#)

Quantitative Solubility Data

The following table summarizes the solubility of **VER-155008** in various solvents based on available data.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	27.8 to 100	~50 to 180
Dimethylformamide (DMF)	~30	~54
Ethanol	Insoluble / Moderately Soluble	Insoluble / Moderately Soluble
Water / Aqueous Buffers	Sparingly Soluble / Insoluble	Sparingly Soluble / Insoluble
1:9 DMSO:PBS (pH 7.2)	~0.1	~0.18

Note: Solubility can vary between batches. Always refer to the batch-specific Certificate of Analysis.

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **VER-155008** (Molecular Weight: 556.4 g/mol).

Materials:

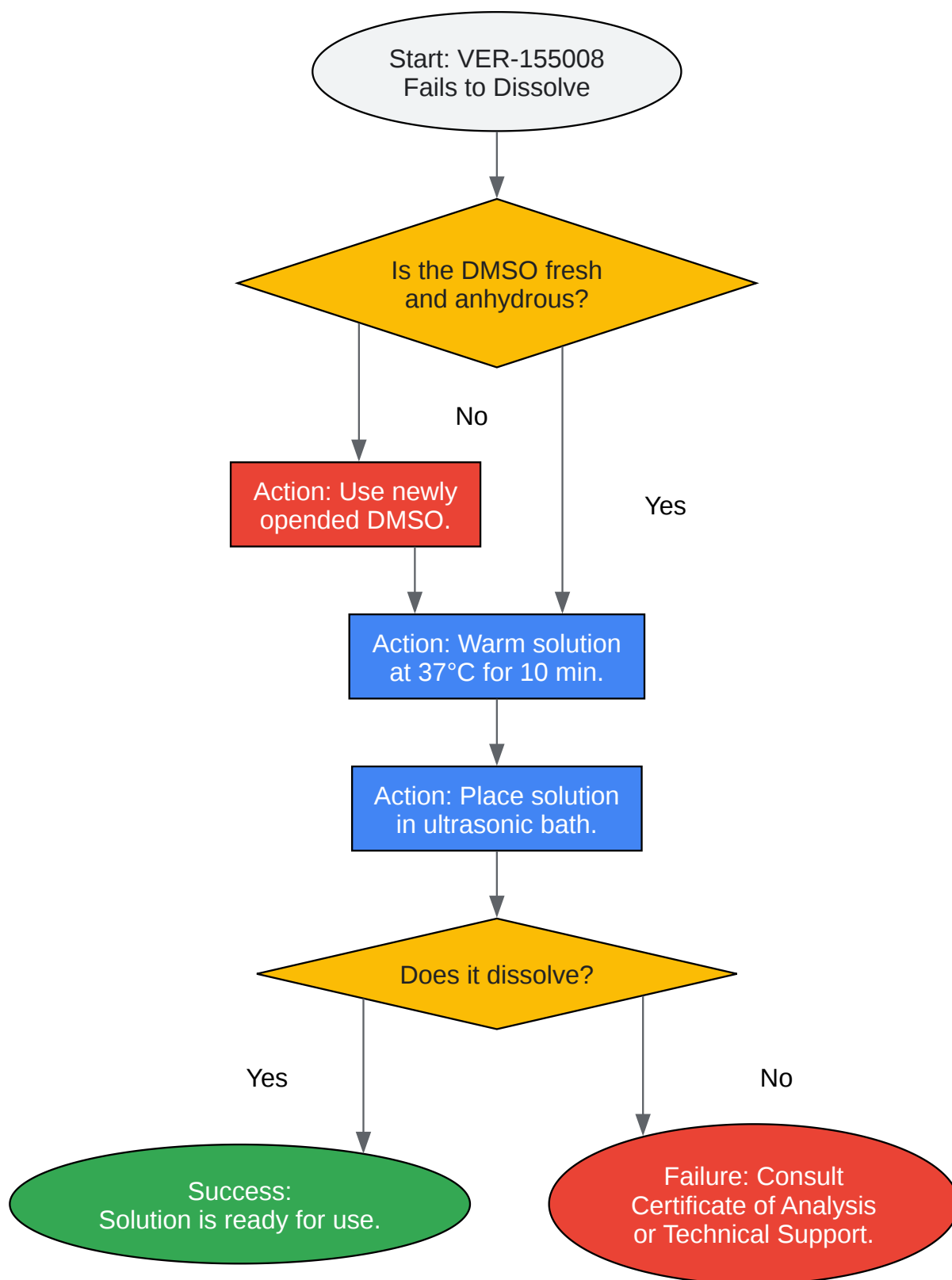
- **VER-155008** solid powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipette

Procedure:

- Weighing: Accurately weigh out the desired amount of **VER-155008** powder. For example, to prepare 1 mL of a 10 mM stock, weigh 5.56 mg.
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to the vial containing the **VER-155008** powder. To make a 10 mM stock with 5.56 mg, add 1 mL of DMSO.

- Dissolution: Vortex the solution thoroughly. If the compound does not fully dissolve, follow these steps:
 - Warm the vial in a 37°C water bath for 10 minutes.
 - Place the vial in an ultrasonic bath for 5-10 minutes.
 - Visually inspect the solution to ensure no particulates are visible.
- Aliquoting: Once fully dissolved, dispense the stock solution into single-use aliquots in sterile cryovials to prevent contamination and degradation from multiple freeze-thaw cycles.[\[2\]](#)
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[\[4\]](#)

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Caption: Troubleshooting workflow for **VER-155008** dissolution issues.

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